

Cubenol in *Humulus lupulus* and other plant species

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Compound Focus: Cubenol

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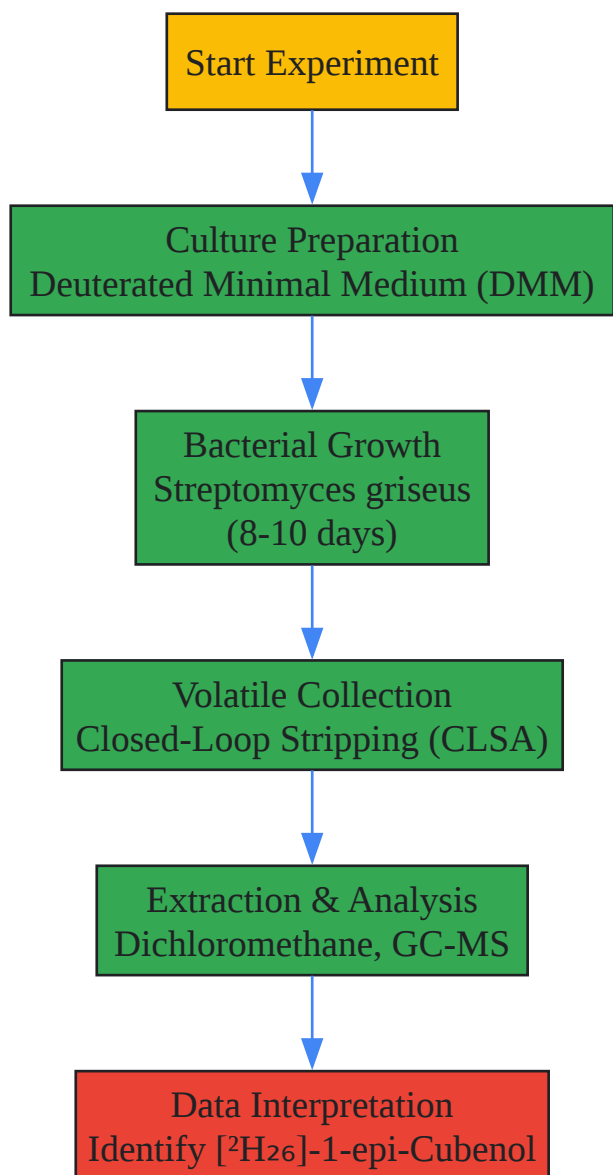
Cubenol Production in *Streptomyces griseus*

The actinomycete *Streptomyces griseus* can produce the sesquiterpene **1-epi-cubenol**. The methodology below describes how to obtain a fully deuterated version of this compound [1].

Experimental Protocol for Deuterated [²H₂₆]-1-epi-Cubenol [1]:

- **Culture Conditions:** Grow *Streptomyces griseus* on agar plates containing a **fully deuterated minimal medium (DMM)**. As a control, culture on a normal medium (65.GYM).
- **Observation:** Metabolism is significantly slowed on DMM, requiring **8-10 days** for full growth compared to 2 days on the normal medium.
- **Volatile Collection:** After growth, use a **Closed-Loop Stripping Apparatus (CLSA)** to collect volatiles emitted by the bacterium onto charcoal traps.
- **Extraction & Analysis:** Extract the trapped volatiles with dichloromethane and analyze via **GC-MS**.
- **Key Results:** Deuterated 1-epi-cubenol elutes about **1 minute earlier** than the non-labelled compound in GC. Its mass spectrum shows a shifted molecular ion from $m/z = 222$ (C₁₅H₂₆O) to $m/z = 248$ (C₁₅D₂₆O), confirming the incorporation of 26 deuterium atoms [1].

The experimental workflow for this protocol can be visualized as follows:



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Cubenol in Other Plant Species

While not found in the searched literature on hops, **cubenol** is a known constituent in the essential oils of various other plants. The table below summarizes some species where it has been identified [2].

Plant Species	Common Name	Context of Identification
<i>Anthemis maritima</i>	Sea Chamomile	Component of hydrodistilled essential oils from flowers [2].

Plant Species	Common Name	Context of Identification
<i>Psidium guajava</i>	Guava	A chemical constituent from the ethyl acetate extract of leaves [2].
<i>Cistus ladaniferus</i>	Rockrose	A medicinal plant from the Mediterranean area [2].
<i>Begonia species</i>	Begonia	Found among approximately 1500 species [2].
<i>Aframomum melegueta</i>	Grains of Paradise	A terpenoid constituent studied via hydrodistillation [2].

Research Recommendations

Given that **cubenol** was not mentioned in the available research on hops, you may need to:

- **Consult Specialized Databases:** Search in-depth natural product databases like **NAPRALERT**, **PubChem**, or **SciFinder** for broader phytochemical surveys of *Humulus lupulus*.
- **Explore Analytical Techniques:** The protocol using **deuterated media and GC-MS** is highly relevant for detecting and studying this compound in new biological systems [1].
- **Investigate Biosynthesis:** Research on terpene cyclases in *Streptomyces griseus* could provide insights into the biosynthetic pathway of **cubenol** [1].

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References

1. BJOC - [2H26]-1-epi- Cubenol , a completely deuterated natural product... [beilstein-journals.org]
2. | Semantic Scholar cubenol [semanticscholar.org]

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